

2-Chloro-6-mercaptobenzoic acid as a chemical intermediate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-6-mercaptobenzoic acid

Cat. No.: B1591508

[Get Quote](#)

An In-depth Technical Guide to **2-Chloro-6-mercaptobenzoic Acid** as a Chemical Intermediate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chloro-6-mercaptobenzoic acid** (CAS No. 20324-51-0), a versatile chemical intermediate. The document details its physicochemical properties, synthesis methodologies, and significant applications, with a focus on its role in the agrochemical and pharmaceutical industries.

Physicochemical and Quality Specifications

2-Chloro-6-mercaptobenzoic acid is a substituted benzoic acid derivative characterized by the presence of chloro and mercapto functional groups. These groups impart specific reactivity, making it a valuable building block in organic synthesis.^{[1][2]} It typically appears as a white to pale yellow crystalline powder.^{[1][3]}

Table 1: Physicochemical Properties

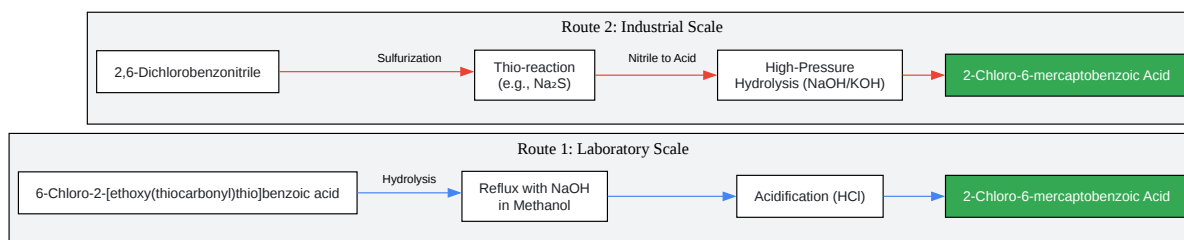
Property	Value	Source(s)
CAS Number	20324-51-0	[3][4][5]
Molecular Formula	C ₇ H ₅ ClO ₂ S	[3][4][5]
Molecular Weight	188.63 g/mol	[3][5][6]
Appearance	White to pale yellow crystalline powder	[1][3]
Melting Point	210-215°C (decomposes)	[1][3]
Boiling Point	323.2 ± 27.0 °C (Predicted)	[5]
Density	~1.45 - 1.49 g/cm ³	[3][5]
pKa	2.35 ± 0.36 (Predicted)	[4][5]
Solubility	Sparingly soluble in water; soluble in methanol, ethanol, and DMSO.	[1][3]
InChI Key	AQKPOJRMYPQSLX-UHFFFAOYSA-N	[4][6]

Table 2: Typical Quality Specifications

Parameter	Specification	Source(s)
Purity (HPLC)	≥98.0%	[3]
Moisture Content (Karl Fischer)	≤0.5%	[3]
Heavy Metals	≤10 ppm	[3]
Residual Solvents	Meets ICH Q3C guidelines	[3]

Synthesis of 2-Chloro-6-mercaptobenzoic Acid

The synthesis of **2-Chloro-6-mercaptobenzoic acid** can be achieved through multiple routes. The two primary methods documented are the hydrolysis of a thiocarbonyl derivative and a two-step industrial process starting from 2,6-dichlorobenzonitrile.



[Click to download full resolution via product page](#)

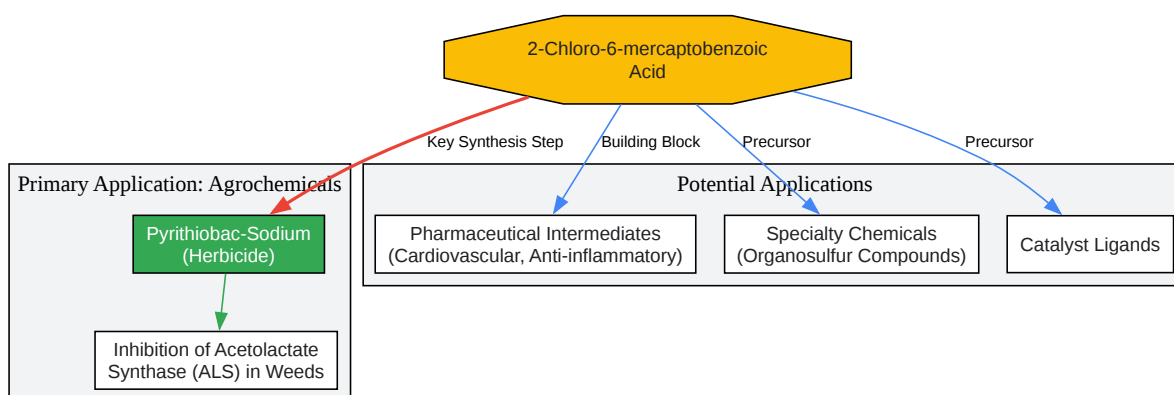
Caption: Synthesis routes for **2-Chloro-6-mercaptobenzoic acid**.

Applications as a Chemical Intermediate

2-Chloro-6-mercaptobenzoic acid is a pivotal intermediate, primarily in the agrochemical sector, but with growing potential in pharmaceuticals and material science.

- **Agrochemicals:** The compound's most significant application is as the key intermediate in the production of pyriithobac-sodium, a broad-spectrum herbicide.^{[1][7][8]} Pyriithobac-sodium functions by inhibiting acetolactate synthase (ALS), an essential enzyme in the biosynthetic pathway of branched-chain amino acids in plants.^{[7][8]} It is also used to synthesize other potential herbicides, such as acetophenone oxime esters of pyriithobac.^{[5][9]}
- **Pharmaceuticals and Drug Development:** The molecule's structure makes it a versatile precursor for thiol-containing drug molecules.^[3] Research has explored its potential as a building block for active pharmaceutical ingredients (APIs) in cardiovascular and anti-inflammatory therapies.^[3] Furthermore, some studies have investigated its potential antibacterial and anticancer properties.^[2]

- Specialty Chemicals: It serves as a precursor for various organosulfur compounds and can be used as a catalyst ligand in asymmetric catalysis.[3]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. Cas 20324-51-0,2-Chloro-6-mercaptobenzoic acid | lookchem [lookchem.com]
- 3. nbino.com [nbino.com]
- 4. Page loading... [wap.guidechem.com]
- 5. 2-Chloro-6-mercaptobenzoic acid CAS#: 20324-51-0 [m.chemicalbook.com]
- 6. Synthesis routes of 2-Chloro-6-mercaptobenzoic acid [benchchem.com]

- 7. CN103360288B - Preparation method of 6-chloro-2-mercaptobenzoic acid - Google Patents [patents.google.com]
- 8. CN103360288A - Preparation method of 6-chloro-2-mercaptobenzoic acid - Google Patents [patents.google.com]
- 9. 2-Chloro-6-mercaptobenzoic acid | 20324-51-0 [chemicalbook.com]
- To cite this document: BenchChem. [2-Chloro-6-mercaptobenzoic acid as a chemical intermediate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591508#2-chloro-6-mercaptobenzoic-acid-as-a-chemical-intermediate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com